Technical Guide: Synthesis and Purification of O-[2-(2-Methoxyethoxy)ethyl]hydroxylamine HCl

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Compound of Interest

Compound Name:	*O-[2-(2-Methoxyethoxy)ethyl]hydroxylamine HCl*
Cat. No.:	*B13712364*

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Executive Summary

This technical guide details the synthesis, purification, and characterization of O-[2-(2-Methoxyethoxy)ethyl]hydroxylamine hydrochloride (CAS: N/A for specific salt, Free base related: 105839-17-6). This compound serves as a critical heterobifunctional linker (Aminooxy-PEG2-OMe) in bioconjugation, specifically for chemoselective oxime ligation with aldehydes or ketones on proteins, glycans, and synthetic polymers.

Unlike simple alkyl hydroxylamines, the polyethylene glycol (PEG) backbone confers water solubility and reduces immunogenicity. The protocol below prioritizes the Mitsunobu route over direct alkylation to ensure exclusive O-alkylation, eliminating the risk of N-alkylation byproducts that compromise conjugation efficiency.

Retrosynthetic & Strategic Analysis

The target molecule, a PEGylated hydroxylamine, poses two primary synthetic challenges:

- Regioselectivity: Hydroxylamine (

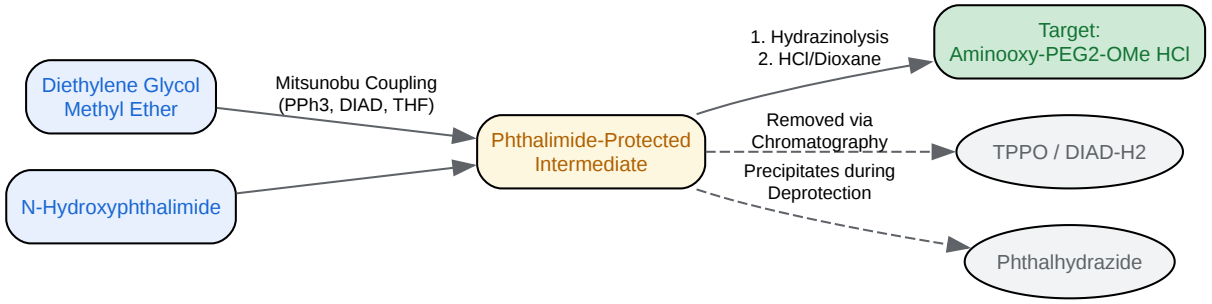
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) is ambident; direct alkylation often yields mixtures of N- and O-alkylated products.

- Purification: The amphiphilic nature of the PEG backbone makes separating the product from reaction byproducts (Triphenylphosphine oxide, Phthalhydrazide) non-trivial.

Selected Route: The Mitsunobu-Gabriels Synthesis We utilize N-hydroxyphthalimide as a masked hydroxylamine equivalent. This locks the nitrogen, forcing exclusive O-alkylation via the Mitsunobu reaction, followed by hydrazinolysis to release the active aminooxy group.

Reaction Logic Flow



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Figure 1: Strategic workflow ensuring regiospecific O-alkylation and systematic byproduct removal.

Detailed Experimental Protocol

Materials & Reagents

Reagent	Role	Equiv.	Notes
Diethylene glycol methyl ether	Substrate	1.0	Must be dry (anhydrous).
N-Hydroxyphthalimide (NHP)	Nucleophile	1.1	Recrystallize if yellow/brown.
Triphenylphosphine ( )	Reductant	1.2	Polymer-bound can simplify workup but increases cost.
DIAD (Diisopropyl azodicarboxylate)	Oxidant	1.2	Preferred over DEAD (safer, less shock-sensitive).
Hydrazine Monohydrate	Deprotection	2.5	Toxic/Carcinogenic. Handle in fume hood.
HCl (4M in Dioxane)	Salt Formation	1.5	Anhydrous source of acid.

Step 1: Mitsunobu Coupling

Objective: Synthesize N-[2-(2-methoxyethoxy)ethoxy]phthalimide.

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and argon balloon.
- Dissolution: Charge the RBF with Diethylene glycol methyl ether (10 mmol, 1.20 g), N-Hydroxyphthalimide (11 mmol, 1.79 g), and

  (12 mmol, 3.15 g). Dissolve in anhydrous THF (50 mL).
- Addition: Cool the solution to 0°C (ice bath). Add DIAD (12 mmol, 2.36 mL) dropwise over 20 minutes. The solution will turn orange/yellow.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 12–16 hours. Monitor by TLC (50% EtOAc/Hexanes). The product (

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) should appear UV-active.

- Workup (Critical for Purity):
  - Concentrate THF in vacuo.
  - Precipitation Strategy: Redissolve the oily residue in minimal cold diethyl ether (

). Triphenylphosphine oxide (TPPO) often precipitates as a white solid. Filter off the solid. [1]
  - Chromatography: Purify the filtrate via silica gel flash chromatography.
    - Gradient: 10%

      40% EtOAc in Hexanes.
    - Yield Target: >85% as a clear/pale yellow oil.

Step 2: Hydrazinolysis & Salt Formation

Objective: Cleave the phthalimide and isolate the HCl salt.

- Deprotection: Dissolve the purified phthalimide intermediate (from Step 1) in Ethanol (30 mL). Add Hydrazine Monohydrate (25 mmol).
- Reflux: Heat to 50°C for 2 hours. A bulky white precipitate (phthalhydrazide) will form rapidly.
- Filtration: Cool to RT. Filter the mixture through a Celite pad to remove the phthalhydrazide byproduct. Wash the pad with cold ethanol.
- Isolation of Free Base: Concentrate the filtrate carefully (do not heat >40°C, aminooxy compounds are thermally sensitive).
  - Note: If residual phthalhydrazide remains, re-suspend in

    , filter again, and concentrate.
- Salt Formation: Dissolve the residue in dry

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(10 mL) or

. Add 4M HCl in Dioxane (1.5 equiv) dropwise at 0°C.

- Final Isolation: The HCl salt may precipitate as a white solid or form a separate oil phase.
  - If Solid: Filter and wash with dry

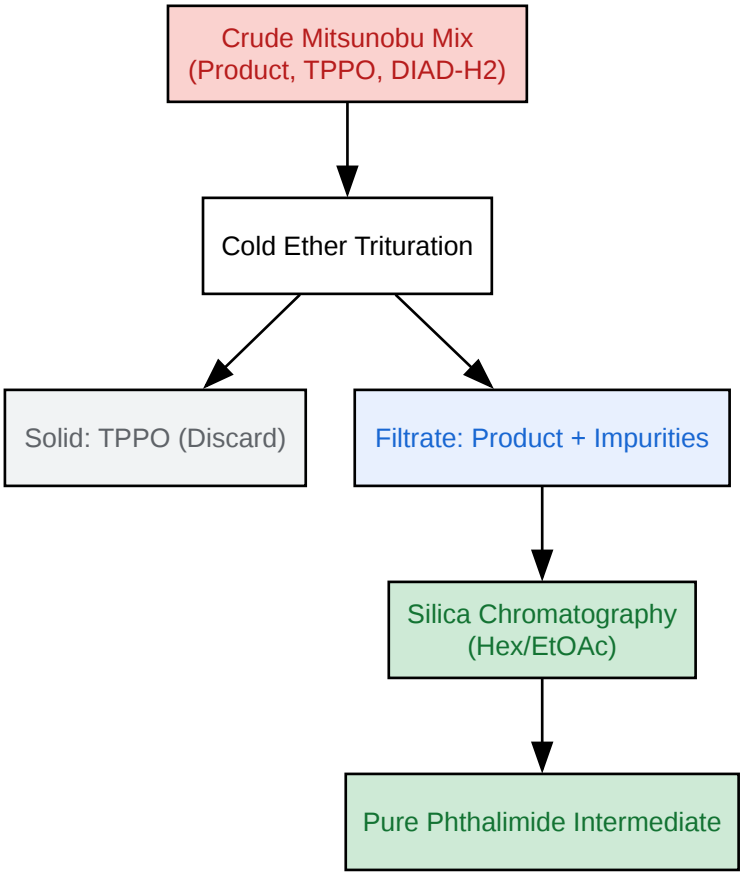
    .
  - If Oil: Decant the supernatant, wash with

    , and dry under high vacuum to obtain a hygroscopic waxy solid.

Purification & Quality Control

Purification Logic

The purity of the final linker is dictated by the removal of the Mitsunobu byproducts before the deprotection step. Attempting to clean the final hydrophilic salt is inefficient.



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Figure 2: Purification cascade for the protected intermediate.

Analytical Specifications

Test	Method	Expected Result
NMR	or	3.30 (s, 3H,), 3.5-3.7 (m, PEG backbone), 4.1-4.2 (t,).
MS (ESI)	Positive Mode	(Free base mass).
Appearance	Visual	White hygroscopic solid or colorless viscous oil.
Solubility	10 mg/mL	Water: Soluble; DCM: Insoluble; DMSO: Soluble.

Troubleshooting & Optimization

Common Failure Modes

- Incomplete Deprotection: If the hydrazinolysis is stopped too early, the intermediate remains. Solution: Monitor disappearance of the phthalimide UV spot on TLC.
- Hygroscopicity: The HCl salt absorbs water rapidly, turning into a goo. Solution: Store in a desiccator under Argon at -20°C.
- TPPO Contamination: If TPPO persists after the column, it will not be removed in the final salt step. Solution: Use a steeper gradient or switch to polymer-bound

  for the coupling.

Safety Note (Self-Validating Protocol)

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- Hydrazine: Extremely toxic. Use double-gloving and a fume hood. Quench waste with bleach.
- DIAD: Store in a fridge; never heat undiluted.

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(Note: Specific CAS 105839-17-6 refers to the free base analog structure for validation of the core skeleton).

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